

Essential Safety and Logistics for Handling 4-Vinylsyringol

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Compound of Interest

Compound Name: 4-Vinylsyringol

Cat. No.: B7890379

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of laboratory chemicals is paramount. This document provides essential, immediate safety and logistical information for the handling of **4-Vinylsyringol**, including operational and disposal plans, to foster a secure and efficient research environment.

Hazard Identification and Safety Data

4-Vinylsyringol (CAS No. 28343-22-8) is a phenolic compound that requires careful handling due to its potential health hazards.^[1] Based on the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **4-Vinylsyringol** is classified as a substance that can cause skin irritation, serious eye damage, and respiratory irritation.^[1] Ingestion may also be harmful.

While specific quantitative toxicity data such as LD50 (Lethal Dose, 50%) and occupational exposure limits (OELs) for **4-Vinylsyringol** are not readily available in the searched literature, the safety precautions are based on its GHS classification and its relation to the phenol chemical class. Researchers should handle this chemical with the assumption that it is toxic and irritant.

Quantitative Data Summary

Data Point	Value	Source
GHS Hazard Statements	H315: Causes skin irritation H318: Causes serious eye damage H335: May cause respiratory irritation	[1]
Molecular Formula	C ₁₀ H ₁₂ O ₃	[2][3]
Molecular Weight	180.20 g/mol	[2]
Appearance	White solid	[4]
Storage Temperature	Inert atmosphere, store in freezer, under -20°C	

Personal Protective Equipment (PPE)

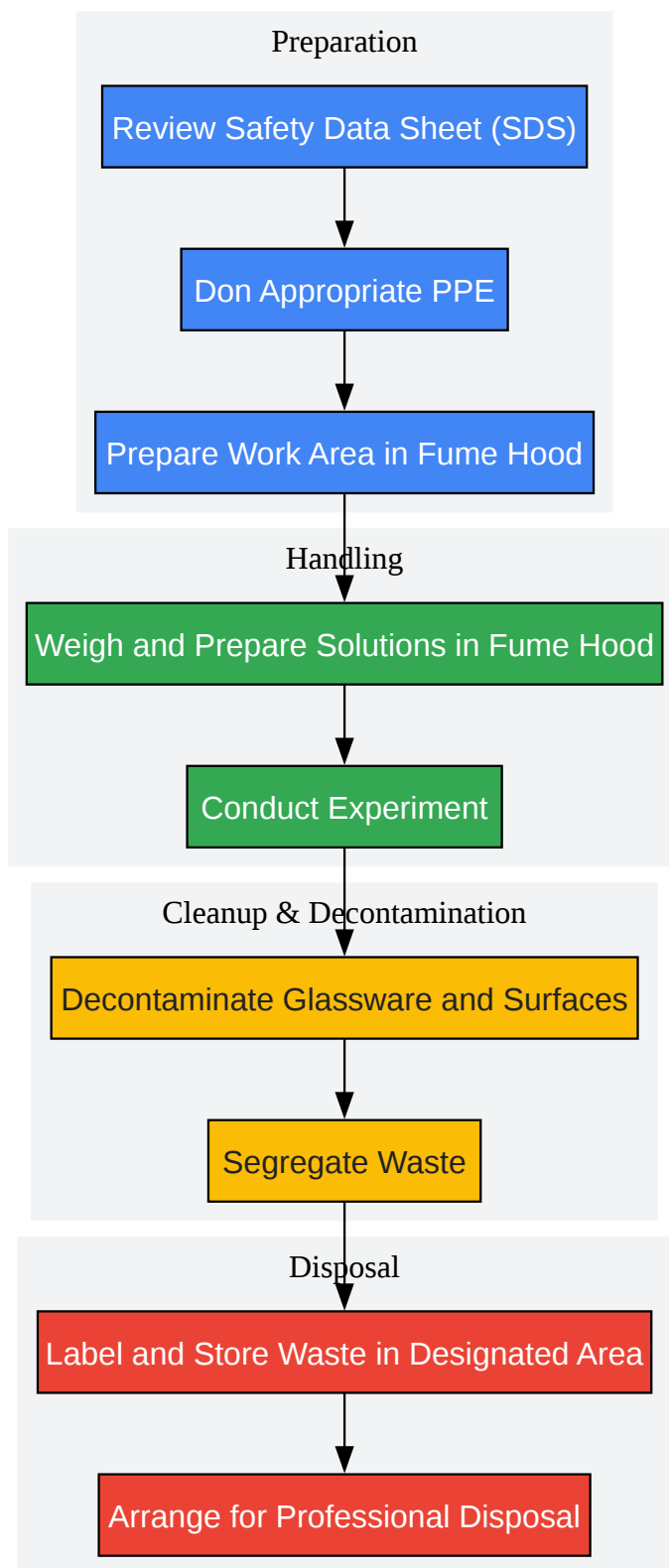
A comprehensive personal protective equipment (PPE) plan is critical to minimize exposure and ensure the safety of laboratory personnel. The following PPE is mandatory when handling **4-Vinylsyringol**.

PPE Requirements for Handling **4-Vinylsyringol**

Body Part	Required PPE	Specifications and Rationale
Hands	Chemical-resistant gloves	Nitrile or Butyl rubber gloves are recommended. While specific compatibility data for 4-Vinylsyringol is not available, these materials generally offer good resistance to phenols and a range of organic compounds.[5][6][7] Always use thin gauge gloves for splash protection only and change them immediately after contact.[8] For prolonged handling, thicker, chemical-resistant gloves should be used.
Eyes/Face	Safety goggles with side shields or a face shield	To protect against splashes and aerosols that can cause serious eye damage.[1] Standard safety glasses are not sufficient.
Body	Laboratory coat	A standard lab coat is required to protect street clothing and skin from contamination.
Respiratory	Air-purifying respirator with organic vapor cartridges	Recommended when handling the powder outside of a certified chemical fume hood to prevent respiratory tract irritation.[1] Cartridges suitable for organic vapors should be used.[9][10][11]

Operational Plan for Safe Handling

A systematic approach to handling **4-Vinylsyringol** from receipt to disposal is essential. The following workflow outlines the key steps to be taken.



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Caption: A logical workflow for the safe handling of **4-Vinylsyringol**.

Disposal Plan

Proper disposal of **4-Vinylsyringol** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance. As a phenolic compound, **4-Vinylsyringol** waste is considered hazardous.[12][13]

Step-by-Step Disposal Protocol:

- Segregation of Waste:
 - Solid Waste: Unused or expired **4-Vinylsyringol** powder, as well as contaminated items like weighing paper, pipette tips, and gloves, should be collected in a clearly labeled, sealed, and puncture-proof container designated for solid hazardous chemical waste.[4]
 - Liquid Waste: Solutions containing **4-Vinylsyringol** should be collected in a separate, sealed, and clearly labeled container for liquid hazardous chemical waste. Do not mix with other solvent waste streams unless compatibility is confirmed. Phenol/chloroform mixtures can be treated as halogenated waste solvent.[12][13]
 - Sharps: Any contaminated needles or other sharps must be disposed of in a designated sharps container.
- Labeling:
 - All waste containers must be labeled with "Hazardous Waste," the full chemical name "**4-Vinylsyringol**," and the specific hazards (e.g., "Toxic," "Irritant").[4]
- Storage:
 - Store waste containers in a designated, well-ventilated, and secure satellite accumulation area away from incompatible materials. Keep containers closed except when adding waste.
- Disposal:

- Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.[4][12] Do not dispose of **4-Vinylsyringol** down the drain or in regular trash.[4]

Spill and Decontamination Protocol:

- Small Spills: In a chemical fume hood, absorb the spill with an inert material (e.g., vermiculite, sand). Collect the absorbent material in a sealed container for hazardous waste disposal.
- Decontamination: Clean the spill area and any contaminated equipment with a suitable solvent (e.g., ethanol) followed by soap and water. Collect all cleaning materials as hazardous waste.
- Large Spills: Evacuate the area and contact your institution's EHS department immediately.

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